

Recommended stability and storage conditions for 2-Amino-3-methoxybenzoic acid

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Compound of Interest

Compound Name: 2-Amino-3-methoxybenzoic acid

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Technical Support Center: 2-Amino-3-methoxybenzoic Acid

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **2-Amino-3-methoxybenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the general stability characteristics of **2-Amino-3-methoxybenzoic acid**?

A1: **2-Amino-3-methoxybenzoic acid** is a chemically stable compound under standard laboratory conditions.^{[1][2][3]} It is not prone to hazardous polymerization.^[1] However, its stability can be compromised by exposure to certain conditions and incompatible materials.

Q2: What are the recommended storage conditions for solid **2-Amino-3-methoxybenzoic acid**?

A2: To ensure the long-term integrity of the compound, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2][4]} For extended storage, refrigeration is often recommended. Specific temperature recommendations from suppliers vary, as detailed in the table below.

Q3: Are there specific storage recommendations for **2-Amino-3-methoxybenzoic acid** in solvent?

A3: Yes, when dissolved in a solvent, **2-Amino-3-methoxybenzoic acid** should be stored at lower temperatures to maintain its stability. One supplier suggests that in solvent, the compound is stable for up to 6 months at -80°C and for up to 1 month at -20°C.^[2]

Q4: What conditions should be avoided during the handling and storage of this compound?

A4: To prevent degradation, it is crucial to avoid exposure to excess heat, direct sunlight, and the formation of dust.^{[1][2]}

Q5: What substances are incompatible with **2-Amino-3-methoxybenzoic acid**?

A5: This compound should not be stored or handled with strong oxidizing agents, strong acids, or strong bases, as these can cause reactions that may compromise the integrity of the material.^[1]

Q6: What are the potential hazardous decomposition products of **2-Amino-3-methoxybenzoic acid**?

A6: Thermal decomposition of **2-Amino-3-methoxybenzoic acid** can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).^[1]

Data Presentation

Table 1: Recommended Storage Conditions for **2-Amino-3-methoxybenzoic Acid**

Form	Storage Temperature	Duration	Source
Powder	Room Temperature	Not specified	[5]
Powder	Refrigerated	Not specified	[6]
Powder	4°C	2 years	[2]
Powder	-20°C	3 years	[2]
In Solvent	-20°C	1 month	[2]
In Solvent	-80°C	6 months	[2]

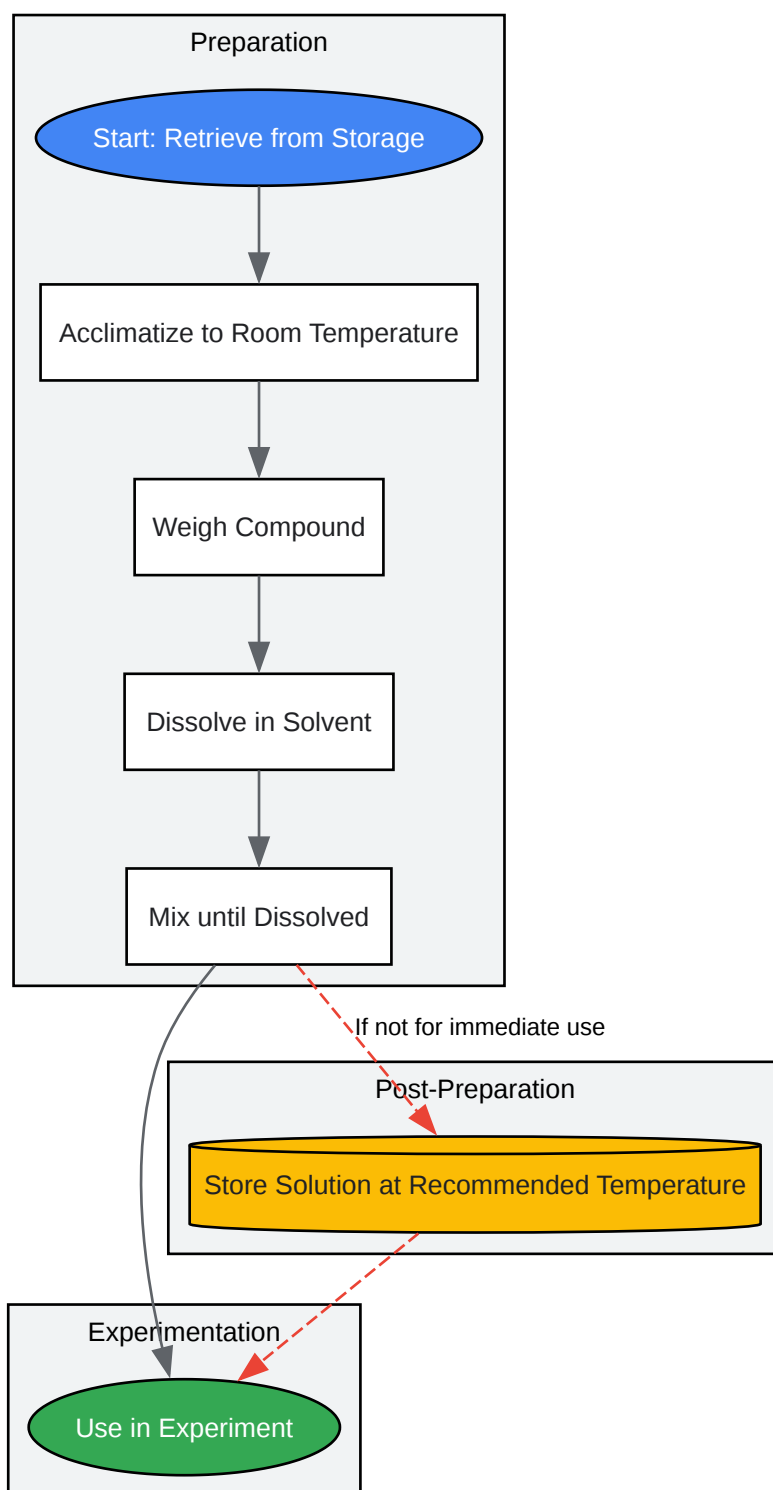
Experimental Protocols

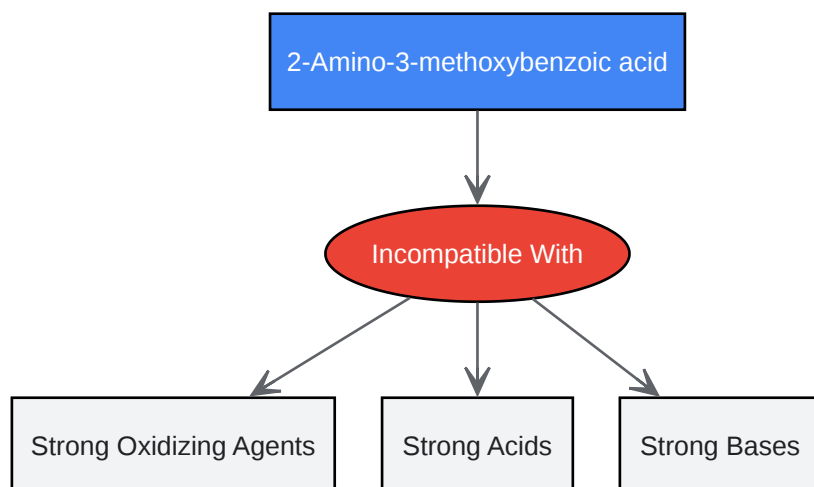
While specific experimental protocols for stability testing were not detailed in the searched documents, a general workflow for handling and preparing a solution of **2-Amino-3-methoxybenzoic acid** for an experiment can be outlined.

Protocol: General Handling and Solution Preparation

- **Acclimatization:** If stored at a low temperature, allow the container of **2-Amino-3-methoxybenzoic acid** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** In a well-ventilated area or a chemical fume hood, accurately weigh the desired amount of the solid compound. Minimize dust formation during this process.
- **Dissolution:** Add the weighed solid to the appropriate solvent in a suitable container. The choice of solvent will depend on the specific experimental requirements.
- **Mixing:** Gently agitate or stir the mixture until the solid is completely dissolved. Sonication can be used to aid dissolution if necessary.
- **Storage of Solution:** If the prepared solution is not for immediate use, store it at the recommended temperature (see Table 1) in a tightly sealed container.

Visualizations





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